

Application Note: HPLC Analysis of Organic Acids in Şalgam Fermentation

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Compound of Interest

Compound Name: *Salgim*
CAS No.: 331284-85-6
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Introduction

Şalgam is a traditional Turkish fermented beverage produced through the lactic acid fermentation of black carrot, bulgur flour, salt, and turnip. The characteristic tangy flavor and preservation of şalgam are primarily attributed to the production of organic acids by lactic acid bacteria (LAB). The profile and concentration of these organic acids, including lactic acid, acetic acid, malic acid, and citric acid, are critical quality parameters that influence the sensory properties and shelf-life of the final product. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for the quantification of organic acids in fermented beverages like şalgam. This application note provides a detailed protocol for the HPLC analysis of organic acids throughout the şalgam fermentation process.

Experimental Protocols

This section details the necessary steps for the quantitative analysis of organic acids in şalgam samples, from sample collection and preparation to HPLC analysis.

Sample Collection and Preparation

Proper sample handling is crucial for accurate and reproducible results.

- **Sampling:** Collect şalgam samples at various time points during the fermentation process (e.g., day 0, 2, 4, 6, 8, and 10) to monitor the evolution of organic acids.
- **Homogenization:** Thoroughly mix the şalgam sample to ensure homogeneity before taking a subsample for analysis.
- **Centrifugation:** Transfer approximately 10 mL of the homogenized şalgam sample into a centrifuge tube. Centrifuge at 10,000 rpm for 15 minutes to pellet solid particles, including microbial cells and pulp.
- **Filtration:** Carefully decant the supernatant. Filter the supernatant through a 0.45 µm syringe filter to remove any remaining particulate matter that could interfere with the HPLC analysis.
- **Dilution:** Depending on the expected concentration of organic acids, the filtered sample may need to be diluted with the mobile phase to fall within the linear range of the calibration curve. A 1:10 dilution is a common starting point.

HPLC Instrumentation and Conditions

The following HPLC setup and conditions are recommended for the analysis of organic acids in şalgam.

- **HPLC System:** A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD) is suitable.
- **Column:** An Aminex HPX-87H column (300 x 7.8 mm) is a widely used and effective choice for organic acid analysis.^[1] Alternatively, a C18 column can also be used.
- **Mobile Phase:** A common mobile phase is a dilute solution of sulfuric acid, typically 0.005 to 0.01 M H₂SO₄ in HPLC-grade water.^[1] An alternative is a phosphate buffer solution (e.g., 20 mM KH₂PO₄) adjusted to a low pH (e.g., 2.5) with phosphoric acid.^[2]
- **Flow Rate:** A flow rate of 0.6 mL/min is recommended.

- Column Temperature: Maintain the column temperature at 35°C to ensure reproducible retention times.
- Injection Volume: Inject 10-20 µL of the prepared sample.
- Detection: Set the UV detector to a wavelength of 210 nm for the detection of organic acids.
[\[3\]](#)[\[4\]](#)

Calibration and Quantification

- Standard Preparation: Prepare individual stock solutions of the organic acids of interest (e.g., lactic acid, acetic acid, malic acid, citric acid, succinic acid) in HPLC-grade water. From these stock solutions, prepare a series of mixed standard solutions of known concentrations to create a calibration curve.
- Calibration Curve: Inject the mixed standard solutions into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration for each organic acid.
- Quantification: Inject the prepared şalgam samples and identify the organic acid peaks based on their retention times compared to the standards. Quantify the concentration of each organic acid in the samples by interpolating their peak areas on the respective calibration curves.

Data Presentation

The following tables summarize typical concentrations of major organic acids found in şalgam at different stages of fermentation. These values can vary depending on the specific ingredients, starter culture, and fermentation conditions.

Table 1: Organic Acid Concentrations (g/L) in Şalgam During Fermentation

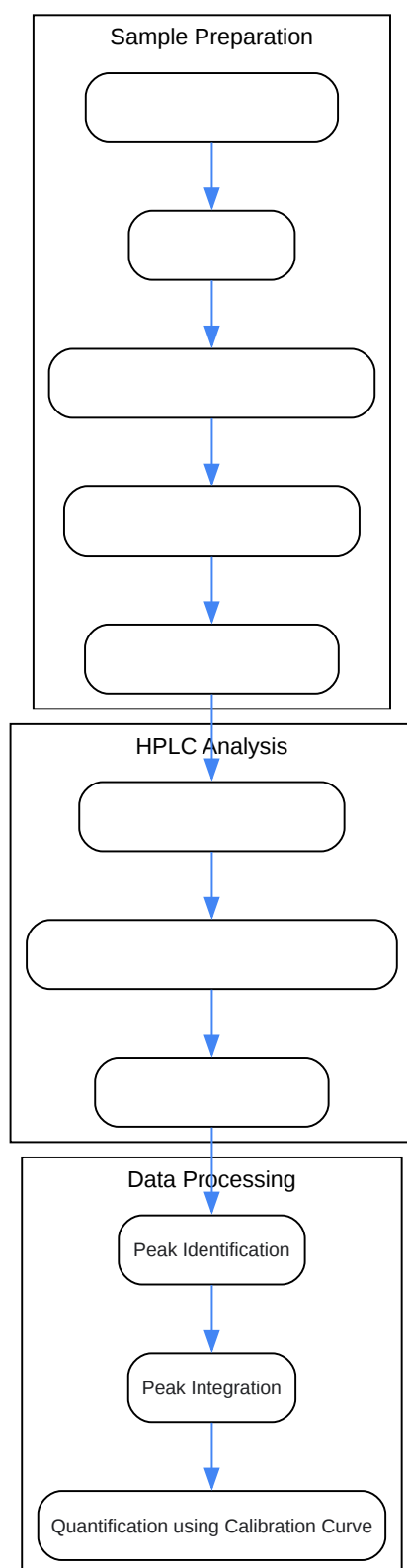
Fermentation Day	Lactic Acid	Acetic Acid	Malic Acid	Citric Acid
0	0.5 - 1.5	0.1 - 0.3	1.0 - 2.0	0.5 - 1.0
2	2.0 - 4.0	0.2 - 0.5	0.8 - 1.5	0.4 - 0.8
4	4.0 - 6.0	0.4 - 0.8	0.5 - 1.0	0.3 - 0.6
6	6.0 - 8.0	0.6 - 1.2	0.2 - 0.5	0.1 - 0.4
8	7.0 - 9.0	0.8 - 1.5	< 0.2	< 0.2
10 (Final)	8.0 - 10.0	1.0 - 2.0	Trace	Trace

Table 2: Comparison of Organic Acid Content in Traditional vs. Direct Method Şalgam (Final Product, g/L)

Organic Acid	Traditional Method	Direct Method
Lactic Acid	7.0 - 10.0	5.0 - 8.0
Acetic Acid	1.0 - 2.0	0.5 - 1.5
Total Acidity	8.0 - 12.0	6.0 - 9.5

Mandatory Visualization

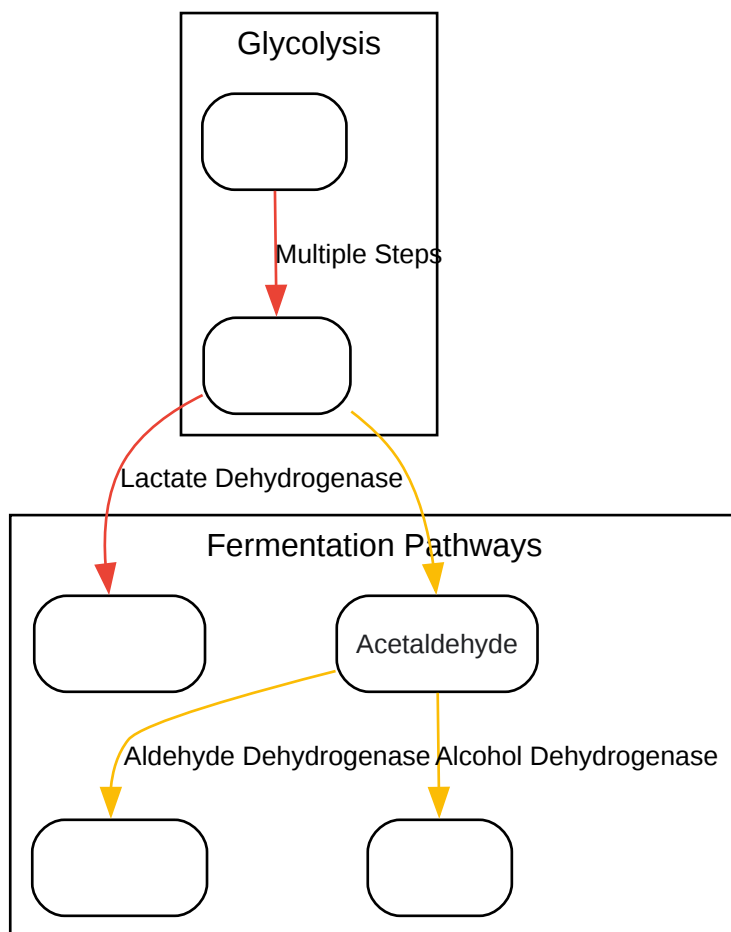
Experimental Workflow Diagram



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Caption: Experimental workflow for HPLC analysis of organic acids in şalgam.

Lactic Acid Fermentation Pathway



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Caption: Simplified metabolic pathway of major organic acids in lactic acid fermentation.

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References

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